

3,3-Dimethylacryloyl Chloride: Chemical Properties & Synthetic Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3,3-Dimethylacryloyl chloride

CAS No.: 3350-78-5

Cat. No.: B1584248

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Abstract

3,3-Dimethylacryloyl chloride (Senecioyl chloride) is a pivotal electrophilic reagent in organic synthesis, serving as a structural linchpin in the development of prenylated natural products, heterocyclic therapeutics, and polymerization monomers. This technical guide provides a comprehensive analysis of its physicochemical properties, reactivity profile, and specific applications in drug discovery, particularly in the synthesis of quinolinone-based Rho-kinase inhibitors and coumarin analogs.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

3,3-Dimethylacryloyl chloride is an acyl halide derived from 3,3-dimethylacrylic acid (senecioic acid). Its structure features an acyl chloride functionality conjugated with a dimethyl-substituted alkene, creating a dual-mode electrophile capable of both 1,2-nucleophilic addition (at the carbonyl) and 1,4-conjugate addition (Michael addition).

Table 1: Physicochemical Properties

Property	Value	Note
IUPAC Name	3-Methylbut-2-enoyl chloride	Also known as Senecieryl chloride
CAS Number	3350-78-5	
Molecular Formula	C ₅ H ₇ ClO	
Molecular Weight	118.56 g/mol	
Boiling Point	145–147 °C	
Density	1.065 g/mL	At 25 °C
Refractive Index	n ₂₀ /D 1.476	
Appearance	Clear colorless to yellow liquid	Darkens upon storage
Solubility	Reacts with water/alcohols	Soluble in CH ₂ Cl ₂ , THF, Toluene
Stability	Moisture Sensitive	Hydrolyzes to HCl and parent acid

Reactivity Profile & Mechanistic Insights

The reactivity of **3,3-dimethylacryloyl chloride** is defined by two electrophilic sites. Understanding the causality between reaction conditions and site selectivity is critical for experimental design.

Dual Electrophilicity

- Hard Electrophile (Carbonyl Carbon):** Reacts with hard nucleophiles (amines, alcohols) to form amides and esters. This is the dominant pathway under kinetic control.
- Soft Electrophile (β-Carbon):** The conjugated double bond allows for Michael addition reactions. However, the steric hindrance provided by the gem-dimethyl group at the β-position significantly reduces susceptibility to nucleophilic attack compared to crotonyl chloride, making 1,2-addition highly favored unless specific catalysts (e.g., Lewis acids) are employed.

Cyclization Potential

A unique property of this reagent is its ability to undergo intramolecular Friedel-Crafts alkylation or acylation after initial attachment to an aromatic ring. This "annulation sequence" is exploited to generate fused heterocyclic rings such as quinolinones and chromanones.

Experimental Protocols

Protocol A: Synthesis of 3,3-Dimethylacryloyl Chloride

Rationale: Commercial supplies often degrade due to hydrolysis. Fresh preparation ensures high yield in sensitive downstream coupling.

Reagents:

- 3,3-Dimethylacrylic acid (1.0 equiv)
- Thionyl chloride (SOCl_2) (1.5 equiv)
- Catalytic DMF (1-2 drops)

Methodology:

- Setup: Equip a dry round-bottom flask with a magnetic stir bar, a reflux condenser, and a drying tube (CaCl_2 or Ar line).
- Addition: Charge the flask with 3,3-dimethylacrylic acid. Add thionyl chloride dropwise at room temperature. Add catalytic DMF to form the reactive Vilsmeier-Haack intermediate, accelerating the reaction.
- Reaction: Heat the mixture to reflux (approx. 80 °C) for 3 hours. Monitor gas evolution (SO_2/HCl) to cease.
- Purification: Replace the condenser with a short-path distillation head.
- Distillation: Distill the excess thionyl chloride first (BP 74.6 °C). Then, collect the product fraction at 145–147 °C (atmospheric pressure) or approx. 50–55 °C at 15 mmHg.
- Storage: Store under inert atmosphere at 2–8 °C.

Protocol B: Synthesis of 4,4-Dimethyl-3,4-dihydro-1H-quinolin-2-one

Rationale: This protocol demonstrates the reagent's utility in constructing pharmacophores found in Rho-kinase inhibitors.

Reagents:

- Aniline (1.0 equiv)
- **3,3-Dimethylacryloyl chloride** (1.1 equiv)
- Aluminum Chloride (AlCl_3) (3.0 equiv)
- Solvent: 1,2-Dichloroethane or Chlorobenzene

Methodology:

- Amidation (Step 1): Dissolve aniline in dry solvent at 0 °C. Add **3,3-dimethylacryloyl chloride** dropwise. Stir for 1 hour to form the intermediate anilide (N-phenyl-3,3-dimethylacrylamide).
- Friedel-Crafts Cyclization (Step 2): Add AlCl_3 portions to the reaction mixture.
- Heating: Heat to 80–100 °C for 2–4 hours. The Lewis acid activates the alkene (or the carbonyl, facilitating hydroxy-alkylation mechanisms), overcoming the steric bulk of the gem-dimethyl group to close the ring.
- Quench: Pour onto ice/HCl mixture carefully.
- Isolation: Extract with CH_2Cl_2 , wash with brine, dry over MgSO_4 , and recrystallize from ethanol.

Applications in Drug Development

Rho-Kinase (ROCK) Inhibitors

The 4,4-dimethyl-3,4-dihydro-1H-quinolin-2-one scaffold, synthesized using **3,3-dimethylacryloyl chloride**, is a core pharmacophore for Rho-kinase inhibitors. These agents are critical in treating cardiovascular diseases (hypertension, vasospasm) by regulating smooth muscle contraction.

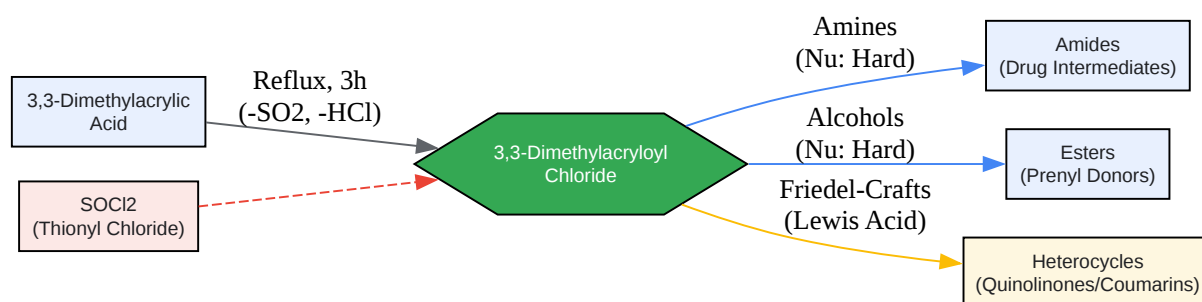
Coumarin and Chromanone Analogs

In the search for anti-HIV agents (e.g., Calanolide analogs), **3,3-dimethylacryloyl chloride** is used to acylate phenols (like phloroglucinol derivatives). Subsequent acid-catalyzed rearrangement (Fries rearrangement followed by Michael-type cyclization) yields the 2,2-dimethylchroman-4-one skeleton, a key structural motif in bioactive prenylated phenolics.

Visualizations

Diagram 1: Reactivity & Synthesis Workflow

This diagram illustrates the generation of the chloride and its divergent reaction pathways based on nucleophile hardness.

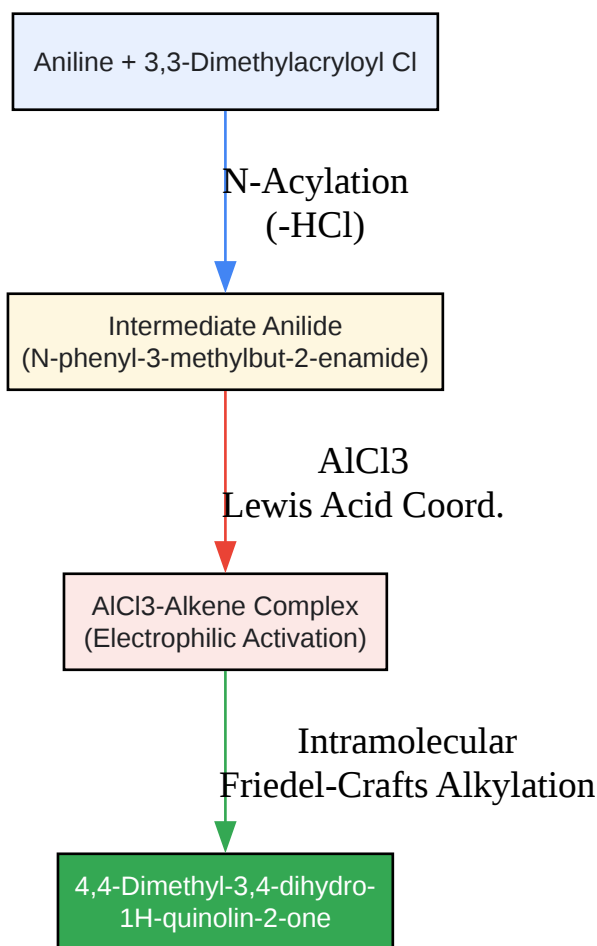


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Caption: Synthesis of **3,3-Dimethylacryloyl chloride** and its primary divergent synthetic pathways.

Diagram 2: Mechanism of Quinolinone Formation

A detailed look at the annulation mechanism used in drug synthesis.



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Caption: Step-wise mechanism for the synthesis of the Rho-kinase inhibitor scaffold.

Safety & Handling (Lachrymator)

- Hazard Class: Corrosive (Skin Corr. 1B), Lachrymator.
- Handling: Must be handled in a functioning fume hood. The vapor is extremely irritating to eyes and mucous membranes.
- PPE: Neoprene or Nitrile gloves (double gloving recommended), chemical splash goggles, and lab coat.
- Neutralization: Spills should be neutralized with weak base (sodium bicarbonate) and absorbed with inert material.

- Storage: Store in a tightly closed container at 2–8 °C. Moisture causes hydrolysis, releasing HCl gas and building pressure.

References

- Sigma-Aldrich.**3,3-Dimethylacryloyl chloride** Product Specification & Safety Data Sheet. [Link](#)
- Letellier, M., et al. (2008). "Synthesis of potential Rho-kinase inhibitors based on the chemistry of an original heterocycle: 4,4-dimethyl-3,4-dihydro-1H-quinolin-2-one." European Journal of Medicinal Chemistry, 43(8), 1730-1736. [Link](#)
- Rousseau, G. & Blanco, L. (1985).[1] "Reaction of silylketene acetals with **3,3-dimethylacryloyl chloride**." Tetrahedron Letters, 26(35), 4195-4196.[1] [Link](#)
- National Institute of Standards and Technology (NIST).**3,3-Dimethylacryloyl chloride** Gas Phase Data. [Link](#)

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Sources

- 1. 3,3,-二甲基丙烯酰氯 97%, contains 400 ppm phenothiazine as inhibitor | Sigma-Aldrich [sigmaaldrich.com]
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